

# Personal protective equipment for handling 3-(2-Bromoethyl)pyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine

Cat. No.: B050211

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## Essential Safety and Handling Guide for 3-(2-Bromoethyl)pyridine

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-(2-Bromoethyl)pyridine** and its hydrobromide salt. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## I. Hazard Identification and Safety Data

While a comprehensive Safety Data Sheet (SDS) for **3-(2-Bromoethyl)pyridine** is not readily available, data from structurally similar compounds such as 3-bromopyridine, 3-(bromoacetyl)pyridine hydrobromide, and 2-(2-bromoethyl)pyridine hydrobromide allows for a conservative assessment of its potential hazards. The primary hazards are associated with the pyridine ring and the reactive bromoethyl group.

Summary of Potential Hazards and Properties:

Property	Data
Chemical Name	3-(2-Bromoethyl)pyridine
CAS Number	120277-73-8 <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrN
Molecular Weight	186.05 g/mol
Form	Solid (for the hydrobromide salt)
GHS Hazard Statements (Predicted)	Based on analogs: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). <a href="#">[2]</a> <a href="#">[3]</a>
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids. <a href="#">[3]</a> <a href="#">[4]</a>
Incompatible Materials	Strong oxidizing agents, strong acids, and bases. <a href="#">[3]</a>
Decomposition Products	Hazardous decomposition products formed under fire conditions include carbon oxides, nitrogen oxides (NO <sub>x</sub> ), and hydrogen bromide gas. <a href="#">[3]</a>

## II. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3-(2-Bromoethyl)pyridine** to ensure the appropriate level of protection. The following PPE is recommended:

PPE Category	Recommendation
Eye/Face Protection	Chemical safety goggles or a full-face shield are required to protect against splashes and airborne particles. <a href="#">[2]</a>
Skin and Body Protection	A laboratory coat is mandatory. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron or coveralls should be worn. <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene rubber are required. Inspect gloves for any tears or holes before use and dispose of them properly after handling the chemical. <a href="#">[2]</a>
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If the generation of dust or aerosols is likely and engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge should be used. <a href="#">[5]</a> <a href="#">[6]</a>

### III. Operational Plan for Safe Handling

The following procedures are designed to minimize exposure and ensure the safe handling of **3-(2-Bromoethyl)pyridine** in a laboratory setting.

#### A. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Ensure the container is clearly labeled with the chemical name and hazard pictograms.
- Store the container in a designated, cool, dry, and well-ventilated area away from incompatible materials.[\[3\]](#)[\[4\]](#)

#### B. Weighing and Solution Preparation:

- All handling of solid **3-(2-Bromoethyl)pyridine** should be performed within a chemical fume hood to minimize inhalation exposure.
- Before weighing, decontaminate the work surface.
- Use dedicated spatulas and weighing boats. Carefully weigh the desired amount, avoiding the generation of dust.
- When dissolving, slowly add the solid to the solvent to prevent splashing.
- Clean all equipment and the work surface with an appropriate solvent (e.g., ethanol) and dispose of the cleaning materials as hazardous waste.

#### C. Experimental Use:

- Conduct all reactions involving **3-(2-Bromoethyl)pyridine** in a chemical fume hood.
- Keep the reaction vessel closed to the extent possible.
- Ground and bond containers when transferring flammable solvents.[\[3\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling the chemical.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## IV. Contingency and Disposal Plan

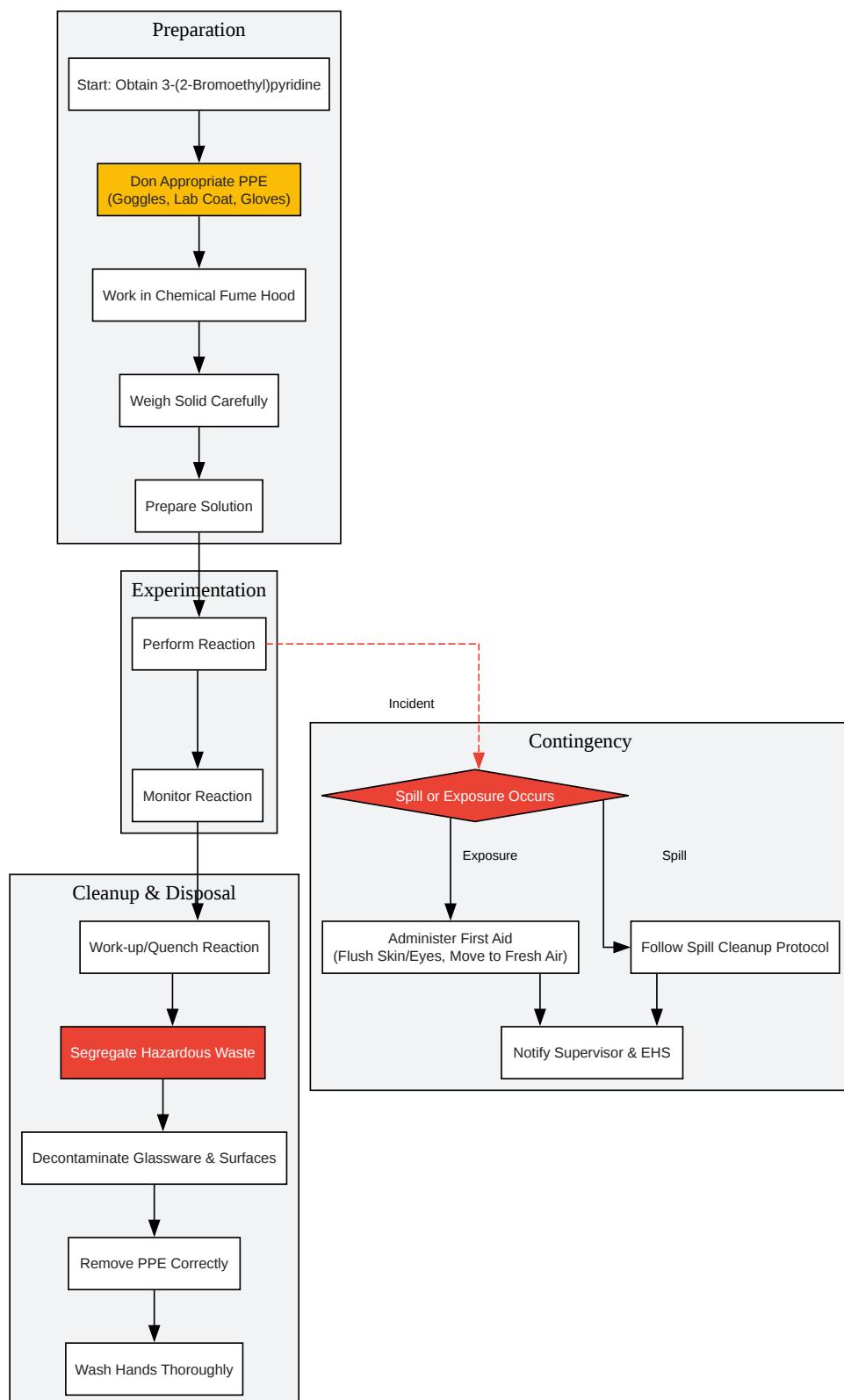
#### A. Spill and Exposure Procedures:

Incident	Action
Skin Contact	Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[5]</a>
Small Spill	For small spills of solid material, carefully sweep up the material to avoid generating dust and place it in a sealed, labeled container for hazardous waste disposal. Clean the spill area with an appropriate solvent and decontaminate all cleaning materials. <a href="#">[5]</a>
Large Spill	Evacuate the area immediately. Alert others in the vicinity and contact your institution's Environmental Health and Safety (EHS) department. Do not attempt to clean up a large spill without proper training and equipment. <a href="#">[5]</a>

#### B. Waste Disposal Plan:

- Waste Segregation: All waste contaminated with **3-(2-Bromoethyl)pyridine**, including empty containers, gloves, weighing paper, and pipette tips, must be collected in a dedicated, labeled hazardous waste container.[\[2\]](#)
- Container Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-(2-Bromoethyl)pyridine**," and the appropriate hazard pictograms.
- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials.
- Final Disposal: Contact your institution's EHS office for the collection and disposal of the hazardous waste. Do not dispose of **3-(2-Bromoethyl)pyridine** down the drain or in the regular trash.[\[4\]](#)

## V. Experimental Workflow Diagram

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)